

# vinyl octanoate molecular formula and weight

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## Compound of Interest

Compound Name: *Vinyl octanoate*

Cat. No.: *B1583061*

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## Technical Data Summary: Vinyl Octanoate

For professionals in research, scientific, and drug development fields, this document provides core technical specifications for **vinyl octanoate**.

## Physicochemical Properties

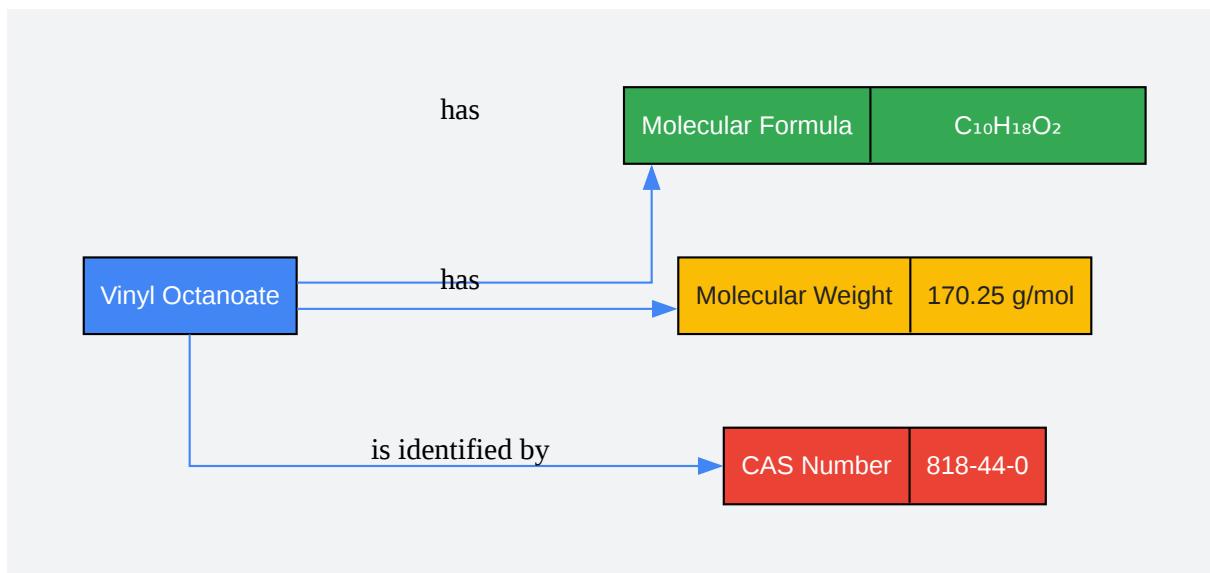
The fundamental molecular characteristics of **vinyl octanoate** are detailed below.

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>18</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	170.25 g/mol	
CAS Number	818-44-0	

Alternate Names: n-Octanoic Acid Vinyl Ester, Vinyl n-Octanoate.

## Logical Relationship Diagram

The following diagram illustrates the relationship between the compound's name and its primary molecular identifiers.



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Core molecular identifiers for **vinyl octanoate**.

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## References

- 1. scbt.com [scbt.com]
- 2. Vinyl octanoate | lookchem [lookchem.com]
- 3. CAS Common Chemistry [commonchemistry.cas.org]
- 4. Vinyl octanoate | C<sub>10</sub>H<sub>18</sub>O<sub>2</sub> | CID 13164 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Page loading... [wap.guidechem.com]
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